

2-(3,5-Dichlorophenyl)-2-phenylethylamine hydrochloride CAS number

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Compound of Interest

Compound Name:	2-(3,5-Dichlorophenyl)-2-phenylethylamine hydrochloride
CAS No.:	1021871-56-6
Cat. No.:	B1341605

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An In-Depth Technical Guide to **2-(3,5-Dichlorophenyl)-2-phenylethylamine hydrochloride**

Introduction

2-(3,5-Dichlorophenyl)-2-phenylethylamine hydrochloride is a substituted phenethylamine derivative of significant interest to the scientific community, particularly in the fields of pharmaceutical development and neuropharmacology.[1][2] Its chemical structure, characterized by a dichlorinated phenyl ring and a second phenyl group attached to the ethylamine backbone, suggests a potential for nuanced interactions with biological systems.[1] This guide provides a comprehensive overview of its chemical properties, a plausible synthetic route, its likely pharmacological profile based on related compounds, detailed analytical methodologies, and essential safety considerations. This document is intended for researchers, scientists, and drug development professionals seeking to understand and utilize this compound in their work.

Chemical and Physical Properties

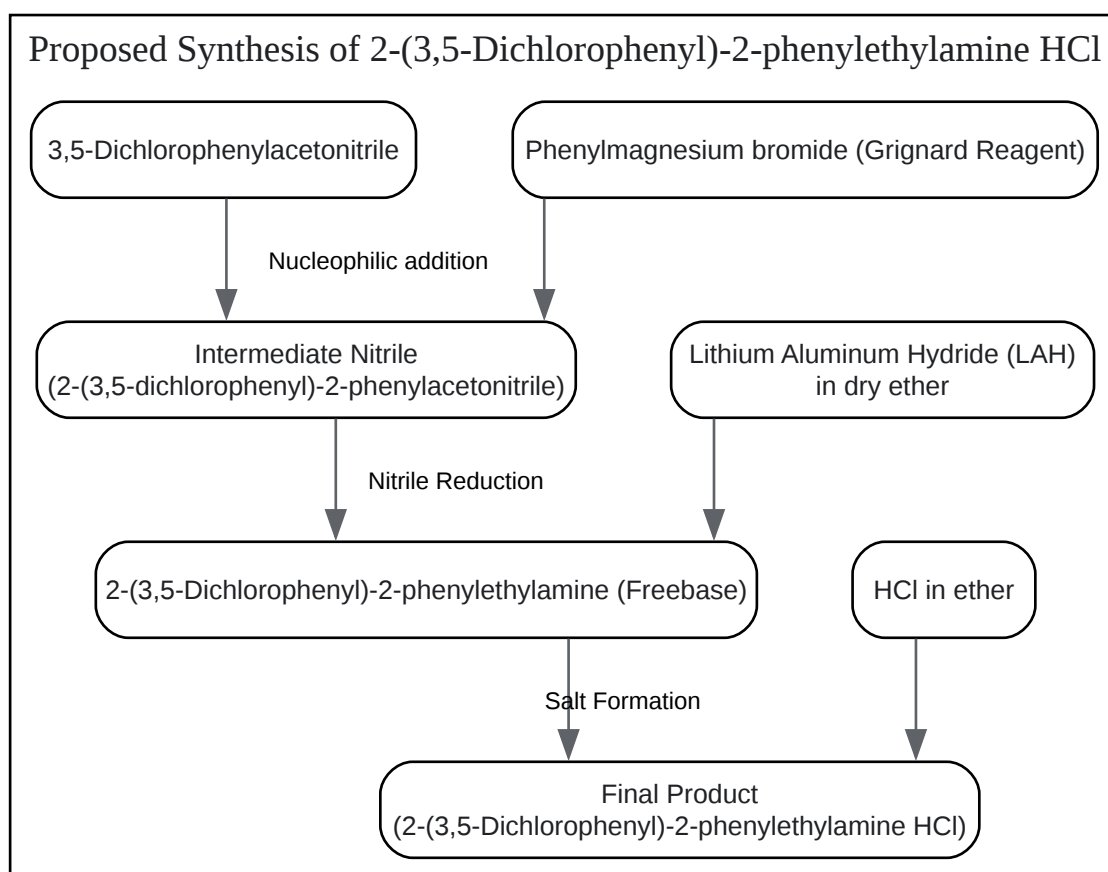
2-(3,5-Dichlorophenyl)-2-phenylethylamine hydrochloride is typically supplied as a white to yellow solid and should be stored at refrigerated temperatures (0–8°C) to ensure its stability.[1] [2] The hydrochloride salt form enhances its solubility in aqueous solutions, a desirable characteristic for experimental assays.

Property	Value	Source
CAS Number	1021871-56-6	[1][3]
Molecular Formula	C ₁₄ H ₁₃ Cl ₂ N·HCl	[1][2]
Molecular Weight	302.63 g/mol	[1][2]
Appearance	White to yellow solid	[1][2]
Purity	≥ 95% (typically by NMR)	[1]
Storage Conditions	0–8°C	[1][2]
IUPAC Name	2-(3,5-dichlorophenyl)-2-phenylethanamine;hydrochloride	[2]

Proposed Synthesis Pathway

While specific literature detailing the synthesis of **2-(3,5-Dichlorophenyl)-2-phenylethylamine hydrochloride** is not readily available, a plausible and efficient synthetic route can be proposed based on established organic chemistry principles for the synthesis of substituted 2,2-diphenylethylamines. A common approach involves the reduction of a corresponding nitrile precursor.

The causality behind this proposed pathway lies in the reliability of nitrile reduction to form primary amines. The use of a strong reducing agent like Lithium Aluminum Hydride (LAH) is a standard and effective method for this transformation. The final step of converting the freebase to its hydrochloride salt is a routine procedure to improve the compound's stability and handling characteristics.



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Caption: Proposed synthetic workflow for the target compound.

Experimental Protocol: Proposed Synthesis

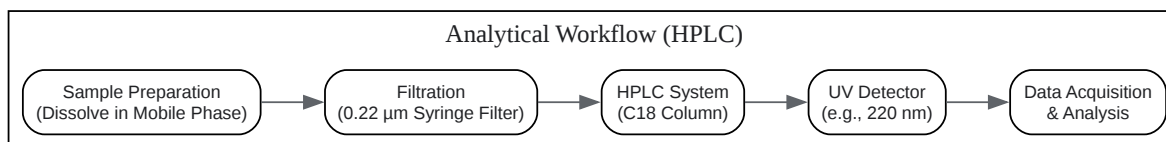
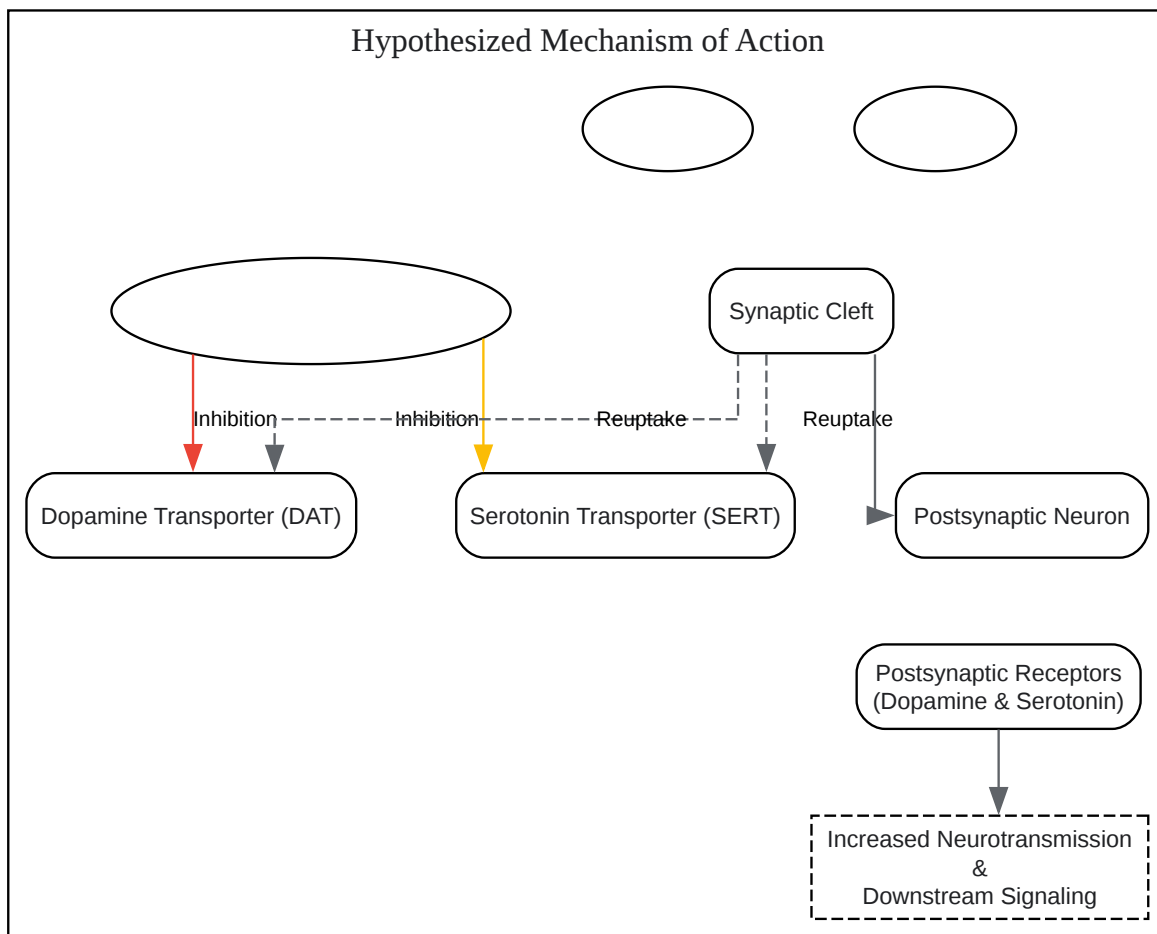
- Step 1: Synthesis of the Intermediate Nitrile. To a solution of 3,5-dichlorophenylacetonitrile in an appropriate anhydrous solvent (e.g., THF), slowly add a solution of phenylmagnesium bromide at a controlled temperature (e.g., 0°C). The reaction is then allowed to warm to room temperature and stirred until completion, which can be monitored by Thin Layer Chromatography (TLC). An aqueous workup followed by extraction and purification would yield the intermediate, 2-(3,5-dichlorophenyl)-2-phenylacetonitrile.
- Step 2: Reduction of the Nitrile. The purified intermediate nitrile is dissolved in a dry ethereal solvent and slowly added to a suspension of a reducing agent, such as Lithium Aluminum Hydride (LAH), at a low temperature. This step is critical as the reduction of nitriles is highly exothermic.

- Step 3: Formation of the Hydrochloride Salt. After the reduction is complete, the reaction is carefully quenched, and the resulting freebase amine is extracted. The purified freebase is then dissolved in a suitable solvent like diethyl ether, and a solution of hydrochloric acid in ether is added to precipitate the desired **2-(3,5-Dichlorophenyl)-2-phenylethylamine hydrochloride** salt, which can then be collected by filtration and dried.

Pharmacological Profile and Mechanism of Action

The core structure of **2-(3,5-Dichlorophenyl)-2-phenylethylamine hydrochloride** belongs to the phenethylamine class, which are known to interact with monoamine systems in the central nervous system.^[4] The parent compound, phenylethylamine, is an endogenous trace amine that can modulate dopamine and norepinephrine release.^[4] The addition of phenyl and, notably, dichlorophenyl groups is expected to significantly alter its pharmacological profile, likely increasing its affinity and selectivity for specific transporters or receptors due to steric and electronic effects.

Based on structure-activity relationships of related halogenated amphetamines and phenethylamines, it is hypothesized that this compound primarily acts as a monoamine reuptake inhibitor.^{[1][5][6]} The dichloro-substitution on the phenyl ring could enhance its interaction with the dopamine transporter (DAT) and/or the serotonin transporter (SERT).^[7]



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Sources

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